

Storage and handling recommendations for 4,5-Difluoro-2-methylaniline

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Compound of Interest

Compound Name: 4,5-Difluoro-2-methylaniline

Cat. No.: B1591865

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Technical Support Center: 4,5-Difluoro-2-methylaniline

Welcome to the technical support guide for **4,5-Difluoro-2-methylaniline** (CAS No. 875664-57-6). This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on the storage, handling, and troubleshooting of this versatile organic intermediate. As a Senior Application Scientist, my goal is to blend technical data with practical, field-tested insights to ensure the integrity of your experiments.

Section 1: Compound Identification and Properties

4,5-Difluoro-2-methylaniline is a specialized chemical building block, primarily utilized in the synthesis of complex molecules within the pharmaceutical and agrochemical industries.^{[1][2][3]} Its fluorinated structure often enhances the bioactivity and stability of target compounds.^[1] Understanding its physical and chemical properties is the first step toward successful application.

Table 1: Physicochemical Properties of **4,5-Difluoro-2-methylaniline**

Property	Value	Source(s)
CAS Number	875664-57-6	[1][3][4]
Molecular Formula	C ₇ H ₇ F ₂ N	[1][2][5]
Molecular Weight	143.13 g/mol	[1][4][5]
Appearance	Light brown or off-white crystalline powder	[1][2]
Melting Point	56-58 °C	[1]
Boiling Point	216.2 °C at 760 mmHg	[1][6]
Density	1.229 g/cm ³	[1][6]
Purity	Typically ≥95-98%	[1][7]
Storage Temperature	Room temperature (10°C - 25°C)	[3][6][7]

Section 2: Frequently Asked Questions (FAQs) on Storage and Handling

Proper storage and handling are critical to preserving the purity and reactivity of **4,5-Difluoro-2-methylaniline** and ensuring laboratory safety.

Q1: What are the ideal long-term storage conditions for this compound?

For optimal stability, **4,5-Difluoro-2-methylaniline** should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.[1][8][9] Some suppliers recommend storage under an inert atmosphere (e.g., argon or nitrogen) in a dark place to prevent degradation.[6] While room temperature is generally acceptable, keeping it cool minimizes the risk of unintended reactions or degradation over time.[1][9]

Q2: Is **4,5-Difluoro-2-methylaniline** sensitive to air, light, or moisture?

Yes. Like many anilines, this compound can be sensitive to air and light, which may cause it to darken in color over time.[10] This discoloration is typically due to oxidation. To mitigate this,

always store it in a tightly closed container, preferably opaque or amber, and consider flushing the container with an inert gas before sealing for long-term storage.[6] The compound should also be protected from moisture.

Q3: What personal protective equipment (PPE) is mandatory when handling this chemical?

4,5-Difluoro-2-methylaniline is classified as a toxic solid.[1] Adherence to strict safety protocols is essential.[1] The following PPE should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield compliant with OSHA or EN166 standards.[8][10]
- Hand Protection: Appropriate chemical-resistant gloves (e.g., nitrile). Always use proper glove removal technique to avoid skin contact.[11]
- Body Protection: A lab coat or protective clothing to prevent skin exposure.[8][9]
- Respiratory Protection: Handling should occur in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[8][11] If exposure limits are exceeded, a NIOSH/MSHA or EN 149 approved respirator is necessary.[8][10]

Q4: What materials or chemicals are incompatible with **4,5-Difluoro-2-methylaniline**?

This compound should be kept away from strong oxidizing agents, strong acids, strong bases, acid chlorides, and acid anhydrides.[8][12] Contact with these substances can lead to vigorous or hazardous reactions. Also, avoid heat, sparks, open flames, and other sources of ignition, as the compound is combustible with a flash point of 100°C.[1][8]

Section 3: Troubleshooting Experimental Issues

Even with proper handling, challenges can arise during experimentation. This section addresses common issues in a Q&A format.

Q1: My solid **4,5-Difluoro-2-methylaniline** has darkened from off-white to a brownish color. Is it still usable?

This is a common observation with aniline derivatives and is typically a sign of minor oxidation.[10] In many cases, the material may still be suitable for use, especially if the discoloration is

only on the surface. However, the presence of oxidation products could potentially lower the yield or introduce impurities in sensitive reactions.

Causality: The amino group ($-NH_2$) on the aniline ring is susceptible to oxidation by atmospheric oxygen, a process that can be accelerated by light and heat. The resulting oxidized species are often colored.

The following decision tree can help you determine the best course of action.



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Caption: Decision workflow for handling discolored **4,5-Difluoro-2-methylaniline**.

Q2: I'm having difficulty dissolving the compound. What solvents can I use?

As a substituted aniline, **4,5-Difluoro-2-methylaniline** is an organic compound with moderate polarity. The fluorine substituents can enhance its solubility in polar solvents.^[2] While specific solubility data is not widely published, typical solvents for similar anilines in synthetic chemistry include:

- Polar Aprotic Solvents: Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Acetonitrile (ACN), Tetrahydrofuran (THF).
- Chlorinated Solvents: Dichloromethane (DCM), Chloroform.
- Alcohols: Methanol, Ethanol.

Troubleshooting Tip: If solubility is low at room temperature, gentle warming may help. Always perform a small-scale solubility test before preparing a large-scale solution.

Q3: My reaction yield is consistently low. Could the starting material be the issue?

Low yields can stem from multiple factors, but starting material quality is a primary suspect.

- **Purity Check:** Verify the purity of your batch via techniques like NMR or melting point analysis. The typical purity should be over 98%.^[1] A broader melting range than the specified 56-58°C suggests impurities.^[1]
- **Water Content:** Ensure the material is dry. The presence of water (typically specified as $\leq 0.5\%$) can interfere with many reactions, especially those involving organometallics or water-sensitive reagents.^[1]
- **Degradation:** As discussed in Q1, oxidation can be an issue. If the material is old or has been stored improperly, its effective concentration may be lower than expected, requiring you to use more equivalents or purify it first.^[9]

Section 4: Detailed Protocols

Protocol 1: Standard Procedure for Preparing a Stock Solution

This protocol outlines the preparation of a 0.1 M solution in Dichloromethane (DCM), a common solvent for this compound.

Methodology:

- Preparation: Ensure your workspace is clean and within a certified chemical fume hood. Assemble all necessary glassware and ensure it is dry.
- Calculation: Calculate the required mass of **4,5-Difluoro-2-methylaniline**. For 50 mL of a 0.1 M solution:
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.050 \text{ L} \times 143.13 \text{ g/mol} = 0.716 \text{ g}$.
- Weighing: Tare a clean, dry glass vial on an analytical balance. Carefully weigh approximately 0.716 g of **4,5-Difluoro-2-methylaniline** into the vial. Handle the solid carefully to minimize dust generation.[\[13\]](#)
- Dissolution: Add a magnetic stir bar to a 50 mL volumetric flask. Using a powder funnel, transfer the weighed solid into the flask.
- Solvent Addition: Add approximately 30-40 mL of anhydrous DCM to the flask. Cap the flask and stir at room temperature until all the solid has dissolved completely.
- Final Volume: Once dissolved, carefully add DCM to the 50 mL graduation mark.
- Mixing and Storage: Cap the flask securely and invert it several times to ensure homogeneity. Transfer the solution to a properly labeled, sealed amber glass bottle for storage.

Section 5: Safety and Emergency Procedures

Q1: What are the primary health hazards?

4,5-Difluoro-2-methylaniline is classified as a toxic solid.[\[1\]](#) It is harmful if swallowed, in contact with skin, or if inhaled.[\[14\]](#)[\[15\]](#) It is also known to cause skin and serious eye irritation.[\[8\]](#)

Q2: What are the first-aid measures for exposure?

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[\[8\]](#)

- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[8]

Q3: How should I handle a spill?

- Evacuate: Keep unnecessary personnel away from the spill area.[9]
- Ventilate: Ensure the area is well-ventilated.[9]
- Contain: Remove all sources of ignition.[8] For a solid spill, prevent the formation of dust. For a liquid spill, use an inert absorbent material like sand or vermiculite.[9][11]
- Collect: Carefully sweep or scoop the material into a suitable, closed container for disposal. [12][13] Use non-sparking tools.[10]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident according to your institution's safety protocols.

Section 6: Disposal Guidelines

Q1: How do I properly dispose of waste **4,5-Difluoro-2-methylaniline**?

Chemical waste must be handled by licensed waste carriers.[11] Dispose of contents and containers in accordance with all local, regional, and national hazardous waste regulations.[9] [11] Do not empty into drains or release into the environment.[12][14] The compound is classified under UN Number UN2811 as a toxic solid, which dictates specific transport and disposal requirements.[1]

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